

2-Nitronicotinaldehyde Disposal: Operational Safety Protocol

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Compound of Interest

Compound Name: 2-Nitronicotinaldehyde

CAS No.: 5175-26-8

Cat. No.: B1505903

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Executive Summary & Chemical Identification

Objective: Safe, compliant isolation and disposal of **2-Nitronicotinaldehyde** (2-Nitro-3-pyridinecarboxaldehyde) to prevent accidental detonation, toxic release, or environmental contamination.

As a Senior Application Scientist, I emphasize that **2-Nitronicotinaldehyde** presents a dual-threat profile: the nitro group (

) introduces potential energetic instability (shock/thermal sensitivity), while the pyridine ring and aldehyde moiety contribute to toxicity and chemical reactivity. Disposal must not be treated as routine organic waste; it requires a segregated, incineration-based pathway.

Chemical Identity Verification

Parameter	Detail
Chemical Name	2-Nitronicotinaldehyde (2-Nitro-3-pyridinecarboxaldehyde)
CAS Number	5175-26-8
Formula	
Molecular Weight	152.11 g/mol
Physical State	Solid (Pale yellow powder/crystals)
Storage	Inert atmosphere, 2-8°C (Aldehyde oxidation risk)

Hazard Assessment (The "Why" Behind the Protocol)

Effective disposal requires understanding the specific failure modes of the molecule.

A. Energetic Instability (Nitro Group)

While mono-nitro pyridines are generally more stable than polynitro compounds, they are still energetic materials. The nitro group at the ortho position to the aldehyde creates electronic strain.

- Risk: Heating or grinding dry material can trigger rapid decomposition.
- Disposal Implication: Never dispose of pure solid in general trash or compactors. Avoid friction.[1]

B. Chemical Incompatibility (Aldehyde & Pyridine)

- Base Sensitivity: Aldehydes with electron-withdrawing groups (like) are highly susceptible to polymerization or condensation reactions in the presence of bases (e.g., NaOH, KOH). This can generate heat and pressure in a closed waste container.

- **Oxidizer Sensitivity:** Do not mix with Nitric Acid or Peroxides. The aldehyde is easily oxidized to the carboxylic acid, generating heat.
- **Toxicity:** Pyridine derivatives are hepatotoxic and nephrotoxic.

Waste Segregation & Compatibility

Core Directive: Segregation is the primary defense against waste stream accidents.

Incompatible Streams (DO NOT MIX)

- **✗ Strong Bases:** Sodium Hydroxide, Ammonium Hydroxide (Risk: Exothermic polymerization).
- **✗ Strong Oxidizers:** Nitric Acid, Chromic Acid, Peroxides (Risk: Fire/Explosion).
- **✗ Reducing Agents:** Hydrides, active metals (Risk: Energetic reduction of nitro group).

Compatible Streams

- **✓ Halogenated/Non-Halogenated Organics:** Dichloromethane, Ethyl Acetate, Acetone (only if pH is neutral).
- **✓ Inert Solids:** Silica gel, sand (for spill absorption).

Disposal Workflows

Scenario A: Solid Waste (Pure Substance)

For expired shelf-life reagents or synthesis byproducts.

- **Container Selection:** Use a wide-mouth high-density polyethylene (HDPE) or amber glass jar.
- **Wetting Agent:** If the solid is old or potentially dry/crumbly, add a small amount of inert solvent (e.g., mineral oil or water-miscible solvent like ethanol) to desensitize it against friction.

- Labeling: Label as "Hazardous Waste - Toxic, Reactive (Nitro Compound)." explicitly listing "2-Nitronicotinaldehyde."
- Disposal Path: Lab Pack for Incineration. Do not bulk with general solvents.

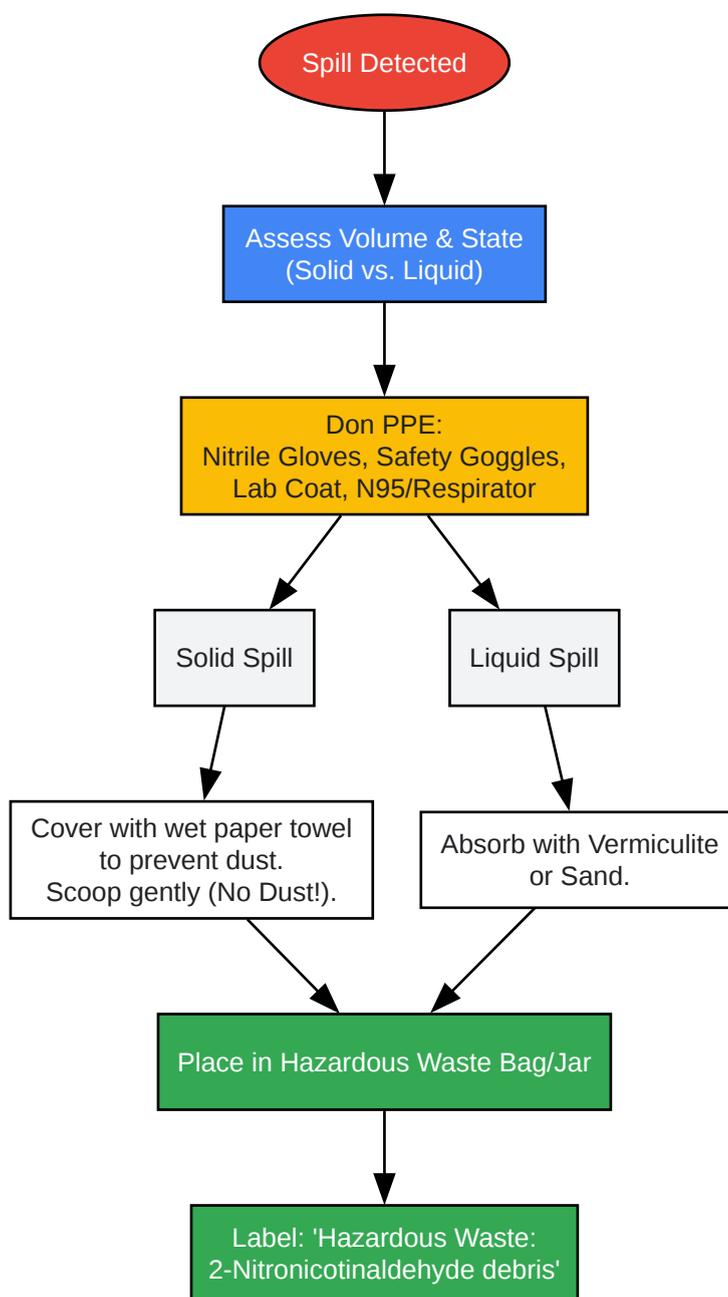
Scenario B: Liquid Waste (Reaction Mixtures)

For mother liquors or dissolved reagents.

- pH Check: Ensure the waste solution is Neutral (pH 6-8).
 - Why? Acidic conditions can catalyze aldehyde reactions; basic conditions trigger polymerization.
- Solvent Compatibility: Verify the solvent carrier is compatible with incineration (e.g., no high-level mercury/arsenic).
- Accumulation: Pour into a dedicated "Toxic Organics" carboy.
- Venting: Use a vented cap (e.g., EcoFunnel) to prevent pressure buildup from slow oxidation.

Scenario C: Spill Cleanup (Immediate Response)

Pre-requisite to disposal.



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Figure 1: Decision logic for immediate spill response ensuring minimal exposure and dust generation.

Regulatory & Classification Data

Use these codes for your hazardous waste manifest.

Classification System	Code/Rating	Notes
RCRA Code (USA)	D001 (Ignitable), D003 (Reactive - Potential)	No specific "U" or "P" code exists for this specific CAS; default to characteristic waste codes.
GHS Hazards	H302, H315, H319, H335	Acute Tox. 4, Skin Irrit. 2, Eye Irrit. 2, STOT SE 3.
UN Number	UN 2811 (Toxic Solid, Organic, N.O.S.)	Use UN 1325 if flammability is the primary concern based on form.
Packing Group	III	Minor danger, but requires careful handling.

Final Disposal Method: Incineration

The only validated method for ultimate destruction of **2-Nitronicotinaldehyde** is High-Temperature Incineration.

- Process: Rotary kiln incineration at >850°C with a secondary combustion chamber (>1100°C).
- Scrubbing: The facility must be equipped with a wet scrubber to capture Nitrogen Oxides () generated from the nitro and pyridine nitrogen atoms.
- Prohibition: DO NOT attempt chemical deactivation (e.g., bleach oxidation) in the lab. The risk of generating shock-sensitive byproducts or toxic chloramines is too high.

References

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